Technical Monograph: 1-(4-Fluorophenyl)butan-1-ol

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Compound of Interest

Compound Name:	*1-(4-Fluorophenyl)butan-1-ol*
CAS No.:	*704-83-6*
Cat. No.:	*B1329787*

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Chemical Properties, Synthetic Pathways, and Pharmaceutical Applications

Executive Summary

1-(4-Fluorophenyl)butan-1-ol (CAS: 704-83-6) is a secondary benzylic alcohol characterized by the presence of a para-fluorine substituent on the aromatic ring.[1] In medicinal chemistry, this molecule serves as a critical "fluorinated building block."[2] The fluorine atom exerts a profound electronic effect—deactivating the ring toward electrophilic aromatic substitution while simultaneously increasing lipophilicity (LogP ~2.73) and metabolic stability compared to its non-fluorinated analog.[1] This guide details the physicochemical properties, validated synthetic protocols, and reactivity profile of this intermediate, designed for researchers in drug discovery and process chemistry.[3]

Chemical Identity & Physical Properties[1][4][5][6][7]

The introduction of the fluorine atom at the para position lowers the electron density of the benzene ring via induction (-I effect), although this is partially offset by resonance donation (+R effect). This unique electronic push-pull makes the benzylic alcohol moiety slightly more acidic and less prone to ionization than non-fluorinated benzyl alcohols.[1]

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Table 1: Physicochemical Constants

Property	Value	Note
IUPAC Name	1-(4-Fluorophenyl)butan-1-ol	
CAS Number	704-83-6	
Molecular Formula	$C_{10}H_{13}FO$	
Molecular Weight	168.21 g/mol	
Appearance	Colorless to pale yellow liquid	Viscous oil at RT
Boiling Point	~258–260 °C (760 mmHg)	Extrapolated from analogs
Density	1.08 g/mL (Predicted)	Higher than non-F analog
LogP	2.73	Lipophilic
Solubility	Soluble in EtOH, DCM, Et_2O; Insoluble in H_2O	

Synthetic Methodologies

Two primary routes are established for the synthesis of **1-(4-Fluorophenyl)butan-1-ol**. The choice of method depends on the starting material availability and the requirement for carbon-chain elongation.

Method A: Grignard Addition (C-C Bond Formation)

This method is preferred when building the carbon skeleton from the aldehyde.

- Reagents: 4-Fluorobenzaldehyde, Propylmagnesium bromide (n-PrMgBr).[1]
- Mechanism: Nucleophilic addition of the propyl carbanion to the carbonyl carbon.
- Protocol:
  - Flame-dry a 3-neck flask under N_2 atmosphere.
  - Charge with 1.1 eq of n-PrMgBr (2.0 M in Et_2O).[1]

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- Cool to 0°C. Dropwise add 4-Fluorobenzaldehyde (1.0 eq) in anhydrous Et_2O.
- Reflux for 2 hours.
- Quench with saturated NH_4Cl (aq). Extract with EtOAc.[1]

Method B: Ketone Reduction (Scale-Up Preferred)

This method is safer for large-scale production as it avoids the handling of pyrophoric Grignard reagents.[1]

- Reagents: 4'-Fluorobutyrophenone (1-(4-fluorophenyl)butan-1-one), Sodium Borohydride ($NaBH_4$).[1]
- Mechanism: Hydride transfer from borohydride to the ketone carbonyl.
- Protocol:
  - Dissolve 4'-Fluorobutyrophenone (1.0 eq) in MeOH (0.5 M concentration).
  - Cool to 0°C. Add $NaBH_4$ (0.6 eq) portion-wise to control H_2 evolution.
  - Stir at RT for 1 hour (Monitor by TLC: Hex/EtOAc 4:1).
  - Quench with 1N HCl. Evaporate MeOH and extract.

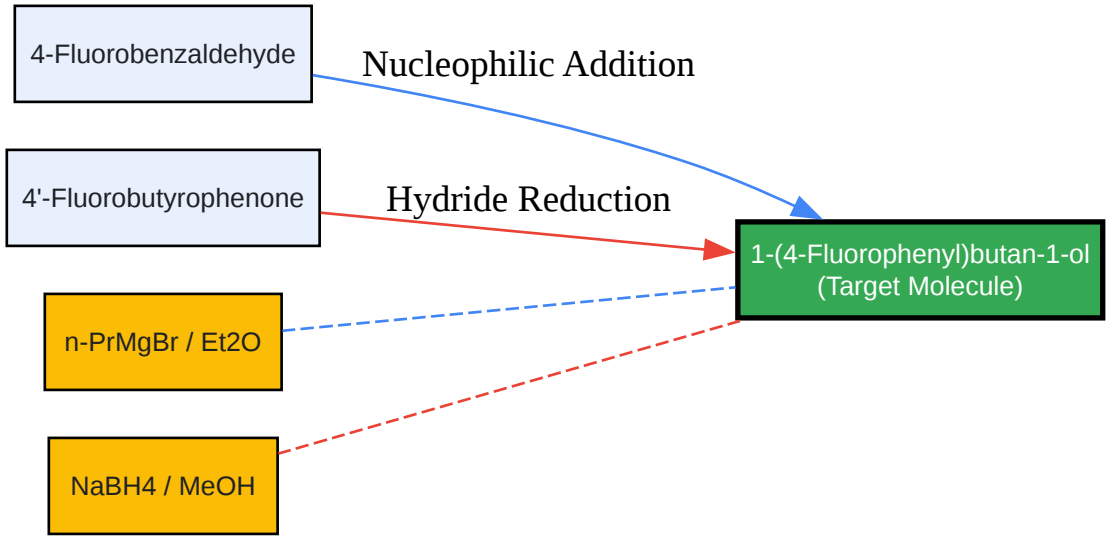

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Figure 1: Dual synthetic pathways.[1][4][5][6] Route A (Blue) utilizes organometallic addition; Route B (Red) utilizes carbonyl reduction.

Chemical Reactivity & Transformations[1][11]

The secondary alcohol functionality, combined with the benzylic position, makes this molecule highly versatile. The fluorine atom remains stable under standard nucleophilic conditions but can be displaced under extreme conditions (S_NAr).[1]

Key Transformations:

- Dehydration (Styrene Synthesis): Treatment with acid catalysts (e.g., p-TsOH, H_2SO_4) leads to 1-(4-fluorophenyl)but-1-ene via an E1 mechanism.[1] The conjugation with the aromatic ring stabilizes the carbocation intermediate.
- Oxidation: Reversion to 4'-fluorobutyrophenone using Jones Reagent, PCC, or Dess-Martin Periodinane.[1]
- Halogenation: Conversion to 1-(1-chloro-butyl)-4-fluorobenzene using $SOCl_2$. Note that the benzylic chloride is highly reactive.

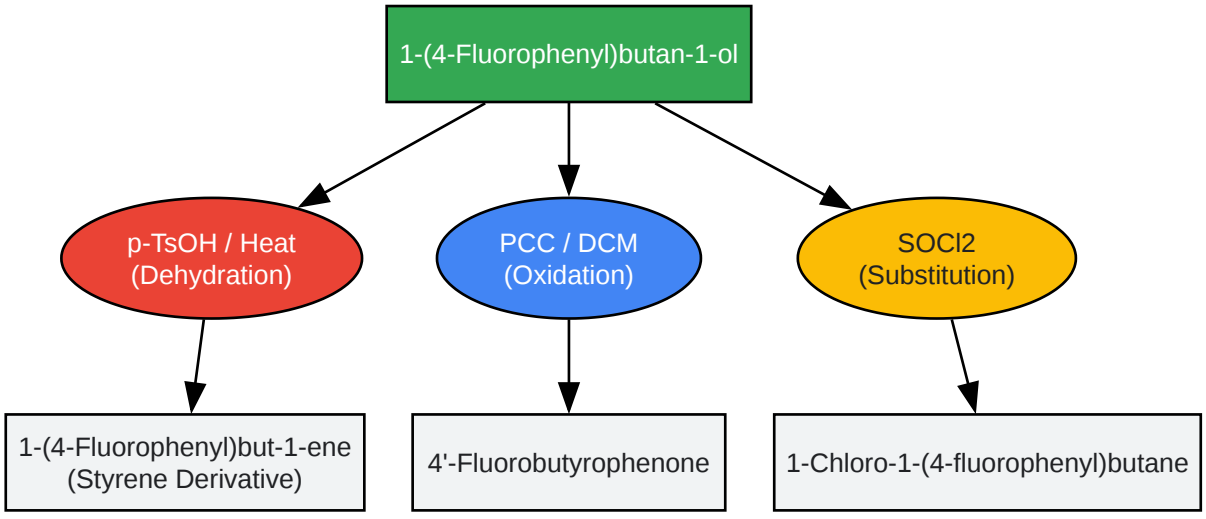

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Figure 2: Divergent reactivity profile of the benzylic alcohol core.[1]

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Analytical Characterization

Validating the structure requires careful analysis of the NMR splitting patterns, particularly the coupling between Fluorine-19 and the aromatic protons.

Expected Spectral Data

- ^{1}H NMR (400 MHz, $CDCl_3$):
  - δ 7.30 (dd, 2H): Aromatic protons meta to fluorine.
  - δ 7.05 (t, 2H): Aromatic protons ortho to fluorine (large $^{3}J_{H-F}$ coupling ~8-9 Hz).[1]
  - δ 4.65 (t, 1H): Benzylic methine (-CH-OH).[1]
  - δ 1.60-1.80 (m, 2H): Methylene group ($-CH_2-$).[1]
  - δ 1.20-1.40 (m, 2H): Methylene group ($-CH_2-$).[1]
  - δ 0.92 (t, 3H): Terminal methyl ($-CH_3$).[1]
  - δ 2.0 (br s, 1H): Hydroxyl proton (-OH).[1]
- ^{13}C NMR:
  - Characteristic doublet for C-F carbon (~162 ppm, $^{1}J_{C-F}$ ~245 Hz).[1]
  - Doublet for ipso carbon (~140 ppm).[1]

Handling & Safety (GHS)

While specific toxicological data for this exact CAS is limited, it is treated similarly to 4-fluorobenzyl alcohol and 1-phenylbutan-1-ol.[1]

- Signal Word:WARNING
- Hazard Statements:
  - H302: Harmful if swallowed.[1]

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- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

- Storage: Store in a cool, dry place under inert gas (Nitrogen/Argon). Hygroscopic.

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